

Application Note and Protocol: Preparation of BRL-37344 Stock Solution in DMSO

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Compound of Interest

Compound Name: BRL-37344

CAS No.: 90730-96-4

Cat. No.: B12377262

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

BRL-37344 is a potent and selective β 3-adrenoceptor agonist, widely utilized in research to study its effects on lipolysis, thermogenesis, and as a potential therapeutic agent for obesity and type 2 diabetes. This document provides a detailed protocol for the preparation of **BRL-37344** stock solutions in Dimethyl Sulfoxide (DMSO), ensuring accurate and reproducible experimental outcomes.

Compound Information and Properties

Proper preparation of a stock solution begins with understanding the fundamental properties of the compound. **BRL-37344** is commonly available as a free acid or as a sodium salt. It is crucial to use the batch-specific molecular weight provided on the product's vial or Certificate of Analysis for precise molarity calculations.

Table 1: Physicochemical Properties of **BRL-37344** and its Sodium Salt

Property	BRL-37344	BRL-37344 Sodium Salt
Molecular Formula	C ₁₉ H ₂₂ ClNO ₄ [1]	C ₁₉ H ₂₁ ClNNaO ₄ [2][3][4][5]
Molecular Weight (g/mol)	363.84[1]	385.82[2][3][4][5]
Appearance	Solid	White to off-white solid[2]

Solubility and Storage

The choice of solvent is critical for dissolving the compound completely and maintaining its stability. DMSO is a common solvent for **BRL-37344**. Due to the hygroscopic nature of DMSO, which can affect solubility, it is recommended to use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.[2]

Table 2: Solubility and Storage Recommendations

Parameter	Recommendation
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Solubility in DMSO	BRL-37344: 20 mg/mL (54.97 mM) with sonication and pH adjustment to 3 with 1 M HCl. [1] BRL-37344 Sodium Salt: 5 mg/mL (12.96 mM) with sonication and warming[2] or 18 mg/mL with warming.[6]
Powder Storage	Store at -20°C for up to 3 years.[1] Keep sealed and away from moisture.[2]
Stock Solution Storage	Aliquot and store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2] Avoid repeated freeze-thaw cycles.[7]

Experimental Protocol: Preparation of a 10 mM BRL-37344 Sodium Salt Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **BRL-37344** sodium salt. The same principles can be applied to prepare stock solutions of different concentrations or for

the free acid form by adjusting the mass based on its specific molecular weight.

Materials and Equipment:

- **BRL-37344** sodium salt powder
- Anhydrous DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block
- Sonicator

Safety Precautions:

- **BRL-37344** is considered a hazardous substance.[8]
- Always work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[6]
- Avoid inhalation of dust and contact with skin and eyes.[8]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.[8]

Protocol Steps:

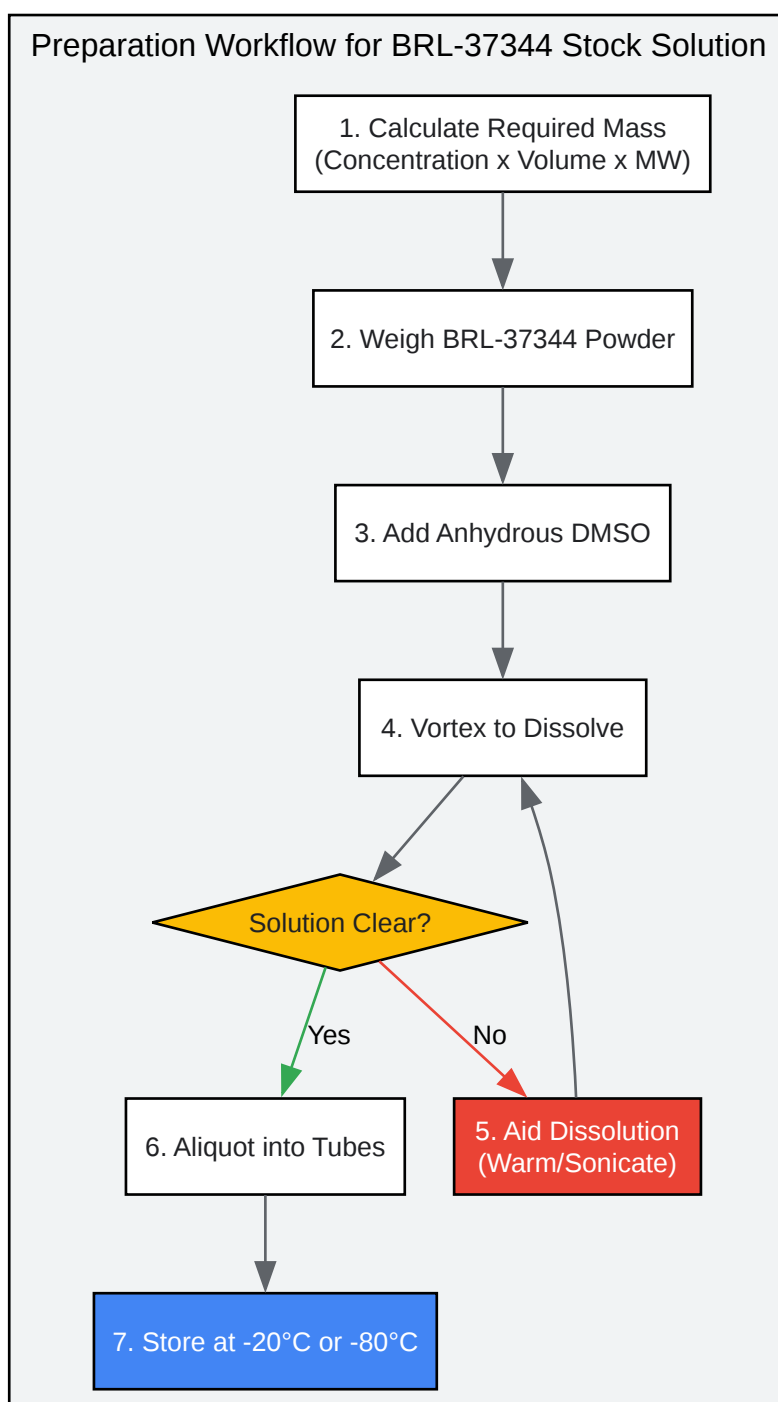
- Determine the Required Mass:
 - Use the following formula to calculate the mass of **BRL-37344** sodium salt needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 385.82 \text{ g/mol} = 3.8582 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh the calculated amount of **BRL-37344** sodium salt powder using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous DMSO to the vial containing the compound.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, gentle warming and sonication can be applied.
 - Warming: Place the vial in a water bath or on a heat block set to a gentle temperature (e.g., 37°C) for a few minutes.[\[2\]](#)[\[6\]](#)
 - Sonication: Place the vial in a sonicator bath for short intervals until the solution is clear.[\[2\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

Diluting the Stock Solution for Experiments:

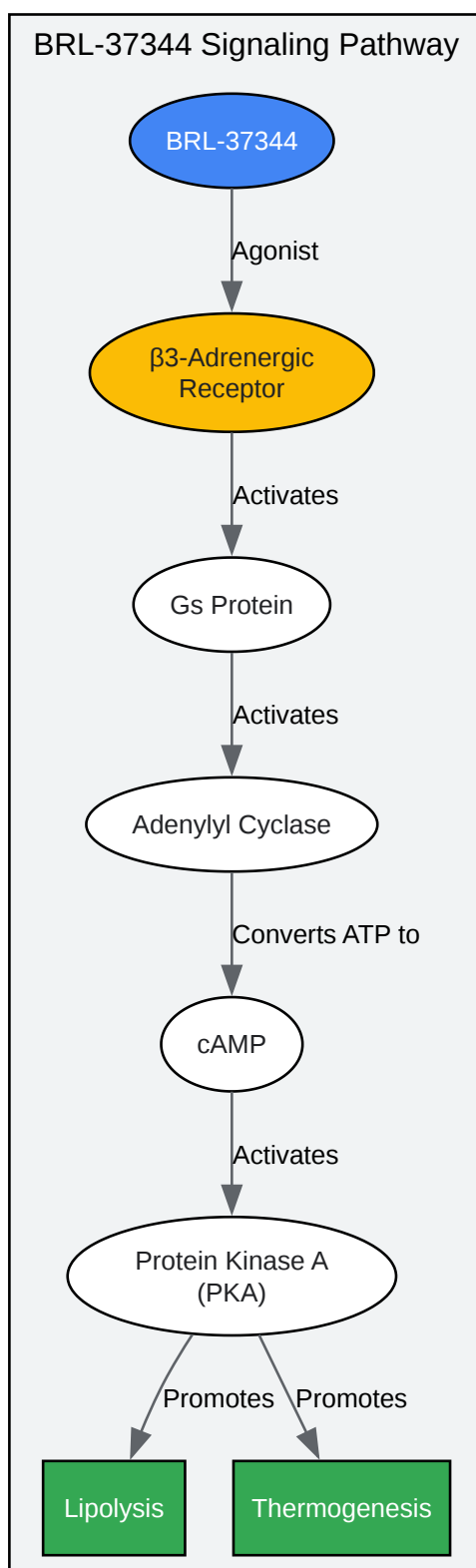
For cell-based assays, the final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid cytotoxicity.[7] For in vivo studies, the final DMSO concentration should be minimized, preferably 2% or lower.[7]

Diagrams



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Caption: Workflow for preparing **BRL-37344** stock solution.



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Caption: Simplified **BRL-37344** signaling pathway.

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- BRL 37344 (sodium) - MedChem Express [[bioscience.co.uk](https://www.bioscience.co.uk)]
- $\geq 98\%$ (HPLC), $\beta 3$ -adrenergic receptor agonist, solid | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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